

ISCK03 Technical Support Center: Stability and Storage Guidelines

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Compound of Interest

Compound Name: ISCK03

Cat. No.: B1672203

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **ISCK03**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **ISCK03**?

For long-term storage, the solid form of **ISCK03** should be stored at -20°C.^{[1][2][3][4]} Under these conditions, the compound is stable for at least three to four years.^{[1][3][4]} For shorter periods, storage at 4°C for up to two years is also acceptable.^{[2][3]}

Q2: What is the recommended procedure for preparing and storing **ISCK03** stock solutions?

It is recommended to prepare a concentrated stock solution in a suitable solvent such as DMSO.^{[1][4]} For long-term storage of stock solutions, it is best to store them in aliquots in tightly sealed vials at -80°C, where they can be stable for up to two years.^{[3][4]} For shorter-term storage, -20°C is suitable for up to one month.^[4] To maintain the integrity of the compound, it is crucial to avoid repeated freeze-thaw cycles.^[4]

Q3: Can I store **ISCK03** solutions at 4°C?

Long-term storage of **ISCK03** in solution at 4°C is not recommended. For short-term needs, solutions should ideally be made fresh daily.

Q4: How should I handle the vial upon receiving it and before use?

ISCK03 is typically shipped at room temperature.[1][2][3] Before opening the vial for the first time and for subsequent uses, it is advisable to let the product equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming inside the vial, which could affect the compound's stability.

Q5: In which solvents is **ISCK03** soluble?

ISCK03 is soluble in several organic solvents. The following table summarizes its solubility in common laboratory solvents:

Solvent	Solubility
DMSO	≥ 38 mg/mL[2], 25 mg/mL[1], 71 mg/mL[4]
DMF	30 mg/mL[1]
Ethanol	2 mg/mL[1]
DMF:PBS (pH 7.2) (1:5)	0.2 mg/mL[1]

Q6: Are there any specific precautions I should take when preparing solutions?

For optimal solubility, especially in DMSO, it is recommended to use fresh, anhydrous solvent, as moisture can reduce solubility.[4] If you notice any precipitation, you can gently warm the solution to 37°C and use an ultrasonic bath to aid in dissolution.

ISCK03 Storage and Stability Data Summary

The following table provides a summary of the recommended storage conditions and stability for **ISCK03** in both solid and solution forms.

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	≥ 4 years	[1]
-20°C	3 years	[2][3][4]	
4°C	2 years	[2][3]	
In Solvent	-80°C	2 years	[3]
-80°C	1 year	[4]	
-20°C	1 year	[3]	
-20°C	1 month	[4]	

Experimental Protocol: Assessing ISCK03 Stability in Experimental Conditions

This protocol provides a general framework for assessing the stability of **ISCK03** in a specific experimental medium (e.g., cell culture medium) using High-Performance Liquid Chromatography (HPLC).

Objective: To determine the degradation rate of **ISCK03** in a specific aqueous medium over time.

Materials:

- **ISCK03**
- HPLC-grade solvent for stock solution (e.g., DMSO)
- Experimental medium (e.g., DMEM with 10% FBS)
- HPLC system with a suitable column (e.g., C18)
- Incubator at 37°C
- Autosampler vials

- Microcentrifuge tubes

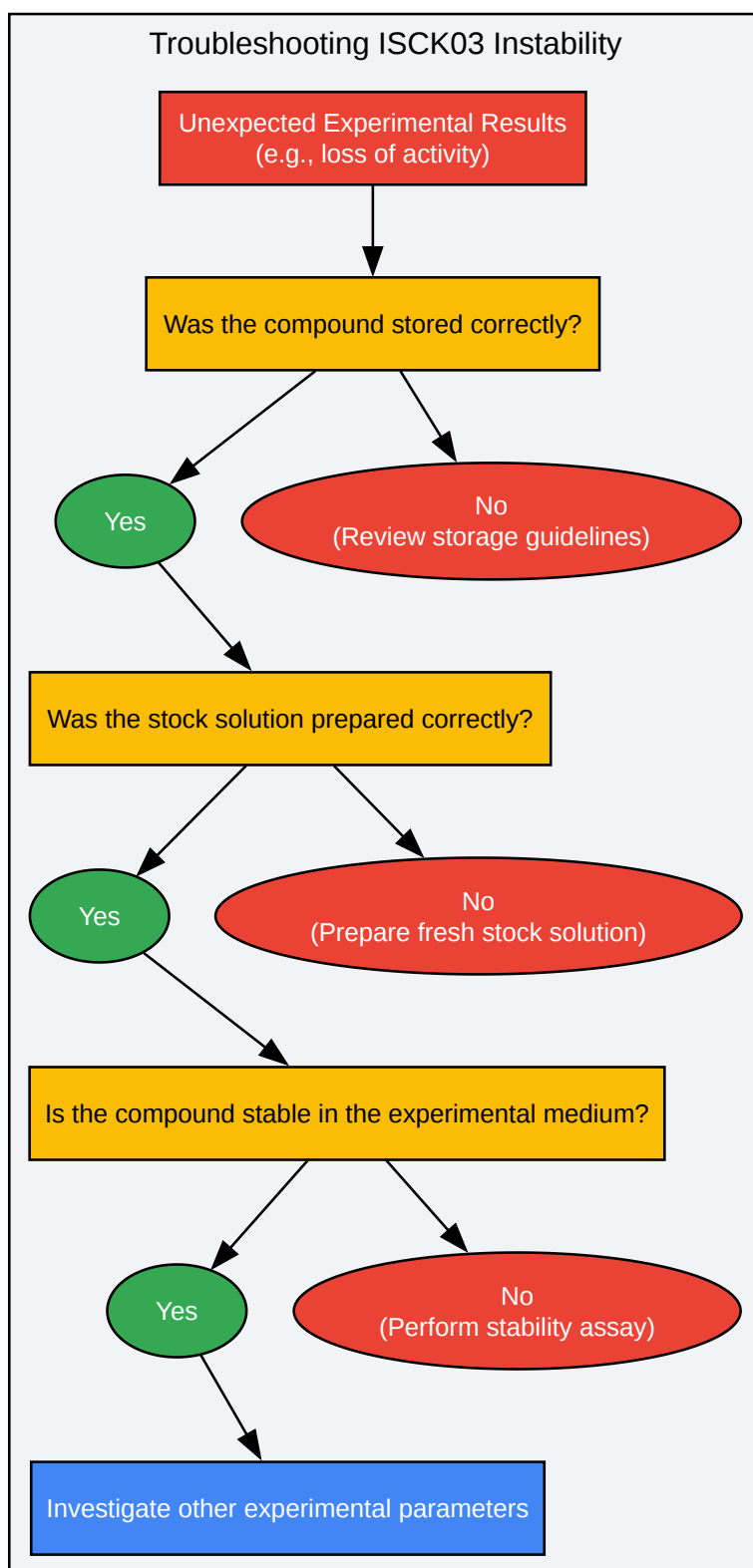
Procedure:

- Prepare a concentrated stock solution of **ISCK03** in a suitable solvent (e.g., 10 mM in DMSO).
- Spike the experimental medium with the **ISCK03** stock solution to achieve the final desired concentration (e.g., 10 μ M). Ensure the final concentration of the organic solvent is low (e.g., <0.1%) to avoid toxicity in cell-based assays.
- Timepoint 0 (T=0): Immediately after spiking, take an aliquot of the **ISCK03**-containing medium. This will serve as your baseline measurement.
- Incubate the remaining medium under desired experimental conditions (e.g., 37°C, 5% CO₂).
- Collect samples at various timepoints (e.g., 2, 4, 8, 12, 24, 48 hours).
- Process samples: For each timepoint, transfer an aliquot to a microcentrifuge tube. If the medium contains proteins, precipitate them by adding a cold organic solvent (e.g., acetonitrile) and centrifuge to pellet the precipitate. Transfer the supernatant to an HPLC vial.
- HPLC Analysis:
 - Inject the samples onto the HPLC system.
 - Run a suitable gradient method to separate **ISCK03** from potential degradation products.
 - Monitor the elution profile using a UV detector at a wavelength where **ISCK03** has maximum absorbance (e.g., 253 nm).^[1]
- Data Analysis:
 - Integrate the peak area corresponding to **ISCK03** at each timepoint.
 - Normalize the peak area at each timepoint to the peak area at T=0.

- Plot the percentage of remaining **ISCK03** against time to determine the stability profile.

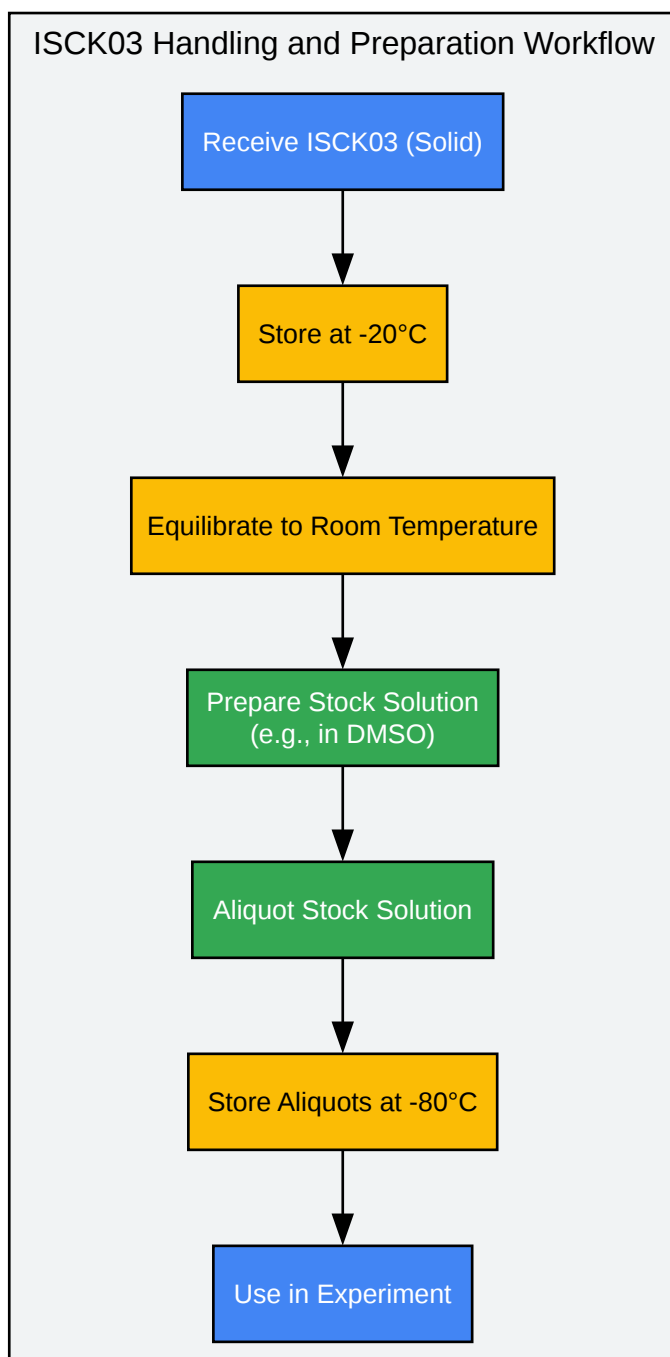
Troubleshooting and Logical Workflows

The following diagrams illustrate logical workflows for troubleshooting common issues related to **ISCK03** stability and for the general handling of the compound.



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Caption: Troubleshooting workflow for **ISCK03** stability issues.



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Caption: Recommended workflow for handling and preparing **ISCK03**.

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